

3-Amino-3-(3,4-dichlorophenyl)propanoic acid safety and handling

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Compound of Interest

Compound Name: 3-Amino-3-(3,4-dichlorophenyl)propanoic acid

Cat. No.: B053931

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An In-depth Technical Guide on the Safety and Handling of **3-Amino-3-(3,4-dichlorophenyl)propanoic acid**

This document provides a comprehensive overview of the safety and handling procedures for **3-Amino-3-(3,4-dichlorophenyl)propanoic acid**, intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identification and Properties

3-Amino-3-(3,4-dichlorophenyl)propanoic acid is a chemical compound often used as a building block in organic synthesis.^{[1][2]} It is essential to understand its fundamental properties to ensure safe handling.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	3-amino-3-(3,4-dichlorophenyl)propanoic acid
CAS Number	117391-57-8 ^[3]
Molecular Formula	C ₉ H ₉ Cl ₂ NO ₂ ^{[1][3][4][5][6]}
Molecular Weight	234.08 g/mol ^{[1][4]}

| MDL Number | MFCD00462884[3] |

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid, Powder[1][4]
Appearance	White to off-white[1]
Melting Point	223 °C (decomposes)[7]
Solubility	Insoluble in water[8]

| Storage Class | 11 - Combustible Solids[4][7] |

Hazard Identification and Classification

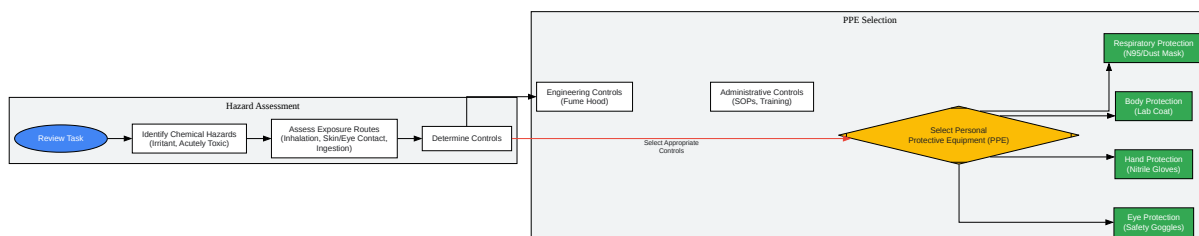
While specific GHS classification for the 3,4-dichloro isomer is not consistently available across all sources, data for structurally similar dichlorinated and monochlorinated analogs provide essential guidance on potential hazards. The primary hazards are related to irritation and acute toxicity.

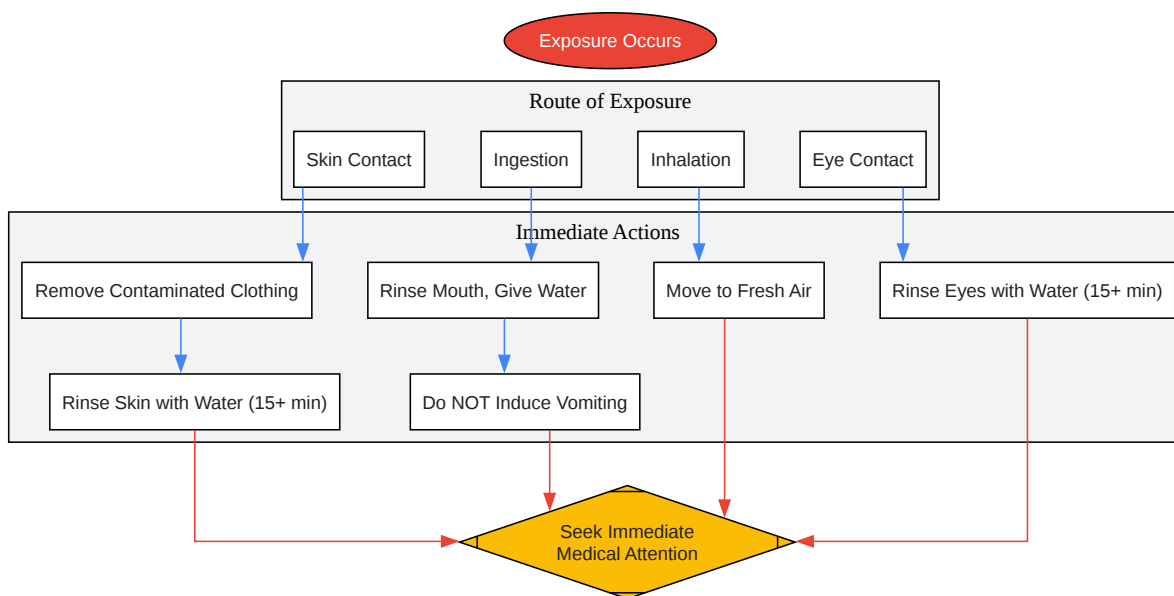
Table 3: GHS Hazard Classification (Based on Analogs)

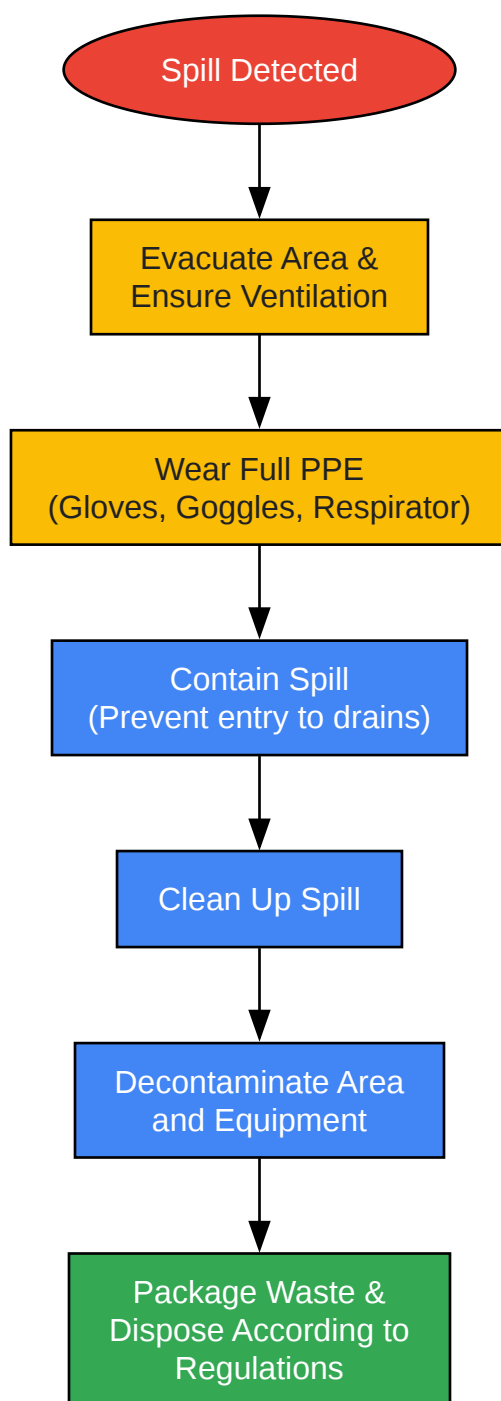
Hazard	Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Skin Irritation	Category 2	H315: Causes skin irritation[9][10][11]
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[4][9][10][11]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[9][10][11] |

Note: This classification is based on data for 3-Amino-3-(2,4-dichlorophenyl)-propionic acid and 3-Amino-3-(4-chlorophenyl)propanoic acid, which are structurally similar.







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